

Application Notes and Protocols: Preparing Stock Solutions of ETP-45835

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Compound of Interest

Compound Name: ETP-45835

Cat. No.: B1150247

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation of stock solutions of **ETP-45835**, a potent and selective inhibitor of MAP kinase-interacting serine/threonine-protein kinase 1 (MNK1) and MNK2. Accurate preparation of stock solutions is critical for ensuring reproducible and reliable experimental results.

Introduction

ETP-45835 is a small molecule inhibitor that targets MNK1 and MNK2, kinases that play a crucial role in the regulation of mRNA translation and protein synthesis.^[1] These kinases are downstream effectors of the MAPK and PI3K/Akt signaling pathways and act by phosphorylating the eukaryotic initiation factor 4E (eIF4E). Dysregulation of the MNK-eIF4E axis has been implicated in the development and progression of various cancers, making **ETP-45835** a valuable tool for cancer research and drug development.

Quantitative Data Summary

The following table summarizes the key quantitative data for **ETP-45835** dihydrochloride.

| Property | Value | Source |
|-----------------------------------|--|--------|
| Molecular Weight | 301.21 g/mol | [2] |
| Formula | C ₁₃ H ₁₆ N ₄ ·2HCl | [2] |
| Purity | ≥99% | |
| Solubility in Water | Soluble to 100 mM | |
| Solubility in Water (alternative) | <30.12 mg/mL | [2] |
| IC ₅₀ (MNK1) | 646 nM | [1] |
| IC ₅₀ (MNK2) | 575 nM | [1] |

Experimental Protocols

Materials

- **ETP-45835** dihydrochloride powder
- Sterile, nuclease-free Dimethyl Sulfoxide (DMSO)
- Sterile, nuclease-free deionized water
- Vortex mixer
- Sonicator (optional)
- Sterile microcentrifuge tubes or vials
- Calibrated balance
- Pipettes and sterile filter tips

Protocol for Preparing a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **ETP-45835** in DMSO.

- Aseptic Technique: Perform all steps in a sterile environment (e.g., a laminar flow hood) to prevent contamination.
- Weighing the Compound:
 - Tare a sterile microcentrifuge tube on a calibrated balance.
 - Carefully weigh the desired amount of **ETP-45835** dihydrochloride powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.01 mg of the compound (see calculation below).
 - Calculation:
 - $\text{Volume (L)} \times \text{Concentration (mol/L)} \times \text{Molecular Weight (g/mol)} = \text{Mass (g)}$
 - $0.001 \text{ L} \times 0.010 \text{ mol/L} \times 301.21 \text{ g/mol} = 0.00301 \text{ g} = 3.01 \text{ mg}$
- Dissolving the Compound:
 - Add the appropriate volume of sterile DMSO to the tube containing the **ETP-45835** powder. For a 10 mM solution from 3.01 mg, add 1 mL of DMSO.
 - Cap the tube tightly.
 - Vortex the solution for 1-2 minutes until the powder is completely dissolved.
 - If necessary, briefly sonicate the solution in a water bath to aid dissolution.
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles.
 - Store the aliquots at -20°C or -80°C for long-term storage.

Protocol for Preparing a 10 mM Stock Solution in Water

ETP-45835 dihydrochloride is also soluble in water.

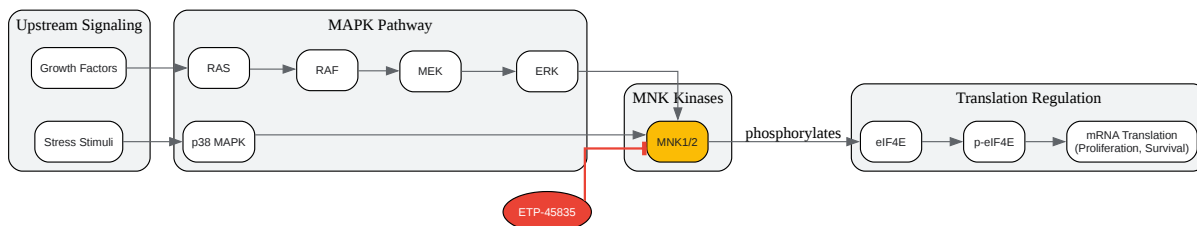
- Aseptic Technique: Work in a sterile environment.
- Weighing the Compound:
 - As described in section 3.2.2, weigh out the desired amount of **ETP-45835** dihydrochloride. For 1 mL of a 10 mM stock, use 3.01 mg.
- Dissolving the Compound:
 - Add the appropriate volume of sterile, nuclease-free water to the tube.
 - Vortex thoroughly until the compound is fully dissolved. Gentle warming to 37°C can assist in solubilization.
- Aliquoting and Storage:
 - Aliquot the aqueous stock solution into single-use volumes.
 - Store at -20°C or -80°C.

Note: The choice of solvent (DMSO or water) will depend on the specific requirements of the downstream application and the tolerance of the experimental system to the solvent.

Signaling Pathway and Experimental Workflow

ETP-45835 Mechanism of Action

ETP-45835 inhibits MNK1 and MNK2, which are key kinases in the regulation of protein synthesis. These kinases are activated by upstream signaling pathways such as the MAPK (RAS-RAF-MEK-ERK) and p38 MAPK pathways. Once activated, MNK1/2 phosphorylate eIF4E, a critical step for the translation of specific mRNAs involved in cell proliferation, survival, and oncogenesis. By inhibiting MNK1/2, **ETP-45835** prevents the phosphorylation of eIF4E, thereby suppressing the translation of these key proteins.

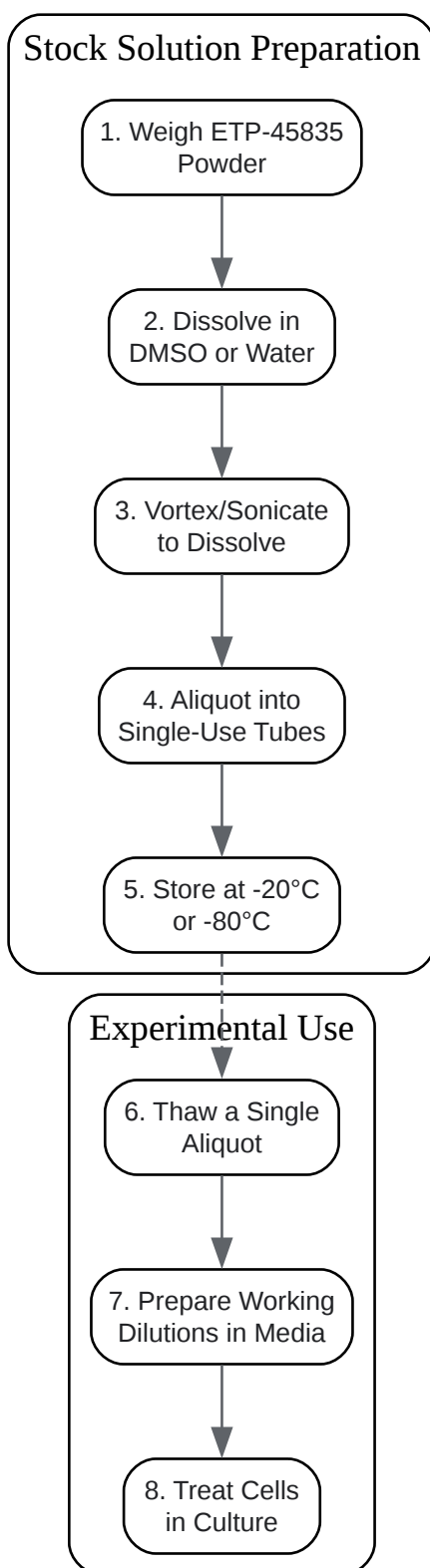


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ETP-45835 inhibits MNK1/2, preventing eIF4E phosphorylation.

Experimental Workflow: Stock Solution Preparation and Use

The following diagram illustrates the general workflow from receiving the powdered compound to its use in a cell-based assay.



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Workflow for preparing and using **ETP-45835** stock solutions.

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References

- 1. ETP 45835 dihydrochloride | Mnk | Tocris Bioscience [tocris.com]
- 2. glpbio.com [glpbio.com]
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